

Application Note: One-Pot Synthesis Methods for Fluorinated Benzoisoxazole Amines

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Compound of Interest

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Compound Name:	(Trifluoromethyl)benzo[d]isoxazol-3-amine
CAS No.:	868271-14-1
Cat. No.:	B1418357

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Abstract & Strategic Value

Fluorinated 1,2-benzisoxazole amines are high-value intermediates in the synthesis of atypical antipsychotics. Traditional synthesis often involves multi-step isolation of oxime intermediates, resulting in lower yields and higher solvent waste. This guide details two validated one-pot protocols that streamline the formation of the benzoisoxazole core via nucleophilic aromatic substitution (

) cascades. These methods eliminate intermediate isolation, reduce cycle time, and improve atom economy.

Key Applications

- Protocol A: Direct synthesis of 3-amino-1,2-benzisoxazoles from 2-fluorobenzonitriles (General Scaffold).

- Protocol B: Synthesis of 6-fluoro-3-(4-piperidiny)-1,2-benzisoxazole from (2,4-difluorophenyl)ketones (Risperidone/Paliperidone Intermediate).

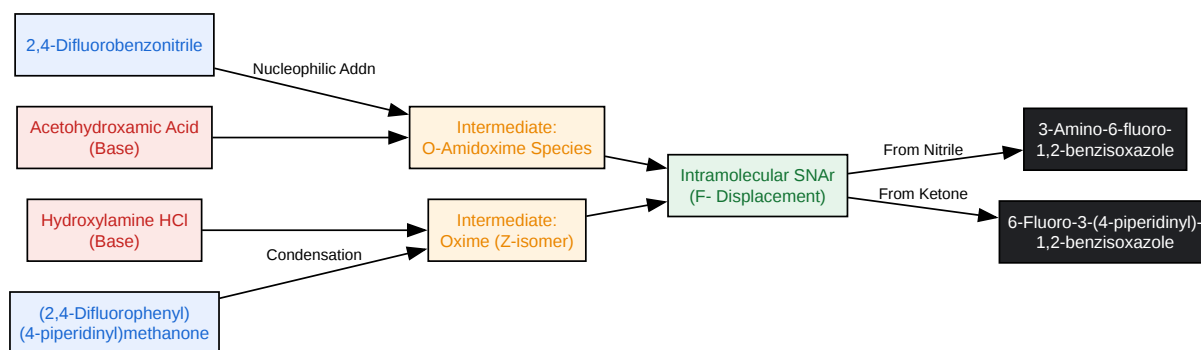
Mechanistic Principles

The efficiency of these one-pot methods relies on the "Oximation-Cyclization Cascade."

- Activation: The fluorine atom at the ortho position of the benzene ring is activated for nucleophilic attack by the electron-withdrawing nature of the nitrile (Protocol A) or the carbonyl/oxime (Protocol B).
- Nucleophilic Attack: An oxygen nucleophile (hydroxylamine or acetohydroxamic acid) attacks the electrophilic center (CN or C=O).
- Cyclization (): Under basic conditions, the oximino oxygen acts as an intramolecular nucleophile, displacing the ortho-fluorine atom to close the isoxazole ring.

Reaction Pathway Visualization

The following diagram illustrates the bifurcated pathway for Nitrile vs. Ketone substrates.



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Figure 1: Mechanistic bifurcation for the synthesis of 3-amino vs. 3-alkyl/piperidinyl benzisoxazoles.

Protocol A: Synthesis of 3-Amino-6-fluoro-1,2-benzisoxazole

Target: General 3-amino-benzisoxazole scaffolds. Method: Acetohydroxamic Acid (AHA) mediated cyclization.

This method utilizes acetohydroxamic acid as a dual-purpose reagent. It acts as a nucleophile to attack the nitrile and provides the oxygen atom for the ring closure, avoiding the instability often associated with free hydroxylamine in this specific transformation.

Materials

Reagent	Equiv. [1] [2] [3] [4] [5]	Role
2,4-Difluorobenzonitrile	1.0	Substrate
Acetohydroxamic Acid (AHA)	1.2 - 1.5	Reagent
Potassium tert-butoxide (KOtBu)	2.0 - 2.5	Base
DMF (Anhydrous)	10 Vol	Solvent
Water	-	Quench

Step-by-Step Procedure

- **Preparation:** In a clean, dry round-bottom flask under Nitrogen atmosphere, dissolve Acetohydroxamic acid (1.2 equiv) in anhydrous DMF.
- **Base Activation:** Cool the solution to 0°C. Add KOtBu (2.2 equiv) portion-wise. Caution: Exothermic. Stir for 30 minutes to generate the hydroxamate anion.
- **Substrate Addition:** Add 2,4-Difluorobenzonitrile (1.0 equiv) slowly to the reaction mixture at 0-5°C.
- **Reaction:** Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours.

- Note: If reaction is sluggish, heat to 50°C. Monitor by TLC/HPLC for disappearance of nitrile.
- Quench & Isolation: Pour the reaction mixture into crushed ice/water. The product often precipitates as a solid.
- Purification: Filter the solid. If no precipitate forms, extract with Ethyl Acetate, wash with brine (3x) to remove DMF, dry over

 , and concentrate. Recrystallize from Ethanol/Water if necessary.

Yield Expectation: 75–85% Critical Control Point: Moisture control is essential during the base addition to prevent hydrolysis of the nitrile to the amide.

Protocol B: Synthesis of 6-Fluoro-3-(4-piperidiny)-1,2-benzisoxazole

Target: Key intermediate for Risperidone/Paliperidone. Method: One-pot Oximation/Cyclization using Inorganic Base.

This protocol is optimized for scale-up, replacing organic bases (like TEA) with inorganic hydroxides to reduce cost and environmental impact.

Materials

Reagent	Equiv. [1] [2] [3] [4] [5]	Role
4-(2,4-Difluorobenzoyl)piperidine HCl	1.0	Substrate
Hydroxylamine HCl	1.5 - 2.0	Reagent
KOH or NaOH (50% aq. solution)	4.0 - 5.0	Base
Methanol or Isopropanol	5-8 Vol	Solvent
Conc. HCl	As needed	Salt Formation

Step-by-Step Procedure

- **Dissolution:** Charge 4-(2,4-difluorobenzoyl)piperidine hydrochloride (1.0 equiv) and Methanol into a reactor. Stir to suspend.
- **Reagent Addition:** Add Hydroxylamine Hydrochloride (1.5 equiv).
- **Base Addition (Cyclization Trigger):** Dropwise add 50% KOH solution (4.0 equiv).
 - **Exotherm Alert:** Maintain internal temperature < 30°C during addition.
- **Reflux:** Heat the mixture to 60–65°C (Reflux) and hold for 12–16 hours.
 - **Mechanism:**^{[6][7][8][9]} The base neutralizes the HCl salts and promotes the formation of the oxime. Continued heating drives the intramolecular displacement of the ortho-fluorine.
- **Monitoring:** Check HPLC. The intermediate oxime should convert fully to the benzisoxazole.
- **Work-up:** Cool to RT. Dropwise add Concentrated HCl to adjust pH to < 1. This precipitates the product as the hydrochloride salt.
- **Crystallization:** Cool to 0–5°C and stir for 2 hours.
- **Filtration:** Filter the white solid. Wash with cold methanol and then water to remove inorganic salts.
- **Drying:** Dry at 60°C under vacuum.

Yield Expectation: 85–92% (High Purity >99%) **Self-Validating Check:** The product should be a white solid. A yellow tint indicates incomplete removal of oxime byproducts or oxidation impurities.

Troubleshooting & Optimization Matrix

Issue	Probable Cause	Corrective Action
Low Yield (Protocol A)	Hydrolysis of Nitrile	Ensure anhydrous DMF; reduce water content in base.
Incomplete Cyclization (Protocol B)	Temperature too low	Ensure vigorous reflux (60°C+); extend reaction time.
Colored Impurities	Oxidation of Hydroxylamine	Degas solvents; perform reaction under blanket.
"Sticky" Precipitate	Trapped Solvent/Oligomers	Use Isopropanol instead of Methanol; slow cooling during crystallization.

Safety Considerations

- Hydroxylamine/Acetohydroxamic Acid: These compounds can be energetic. Never concentrate reaction mixtures containing free hydroxylamine to dryness, as this presents an explosion hazard. Quench excess hydroxylamine with acetone or sodium bisulfite before disposal.
- Fluorinated Aromatics: Generally skin irritants. Use gloves and fume hoods.
- Exotherms: The deprotonation step with KOtBu or KOH is significantly exothermic. Control addition rates strictly.

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